

BRL-44408 maleate solubility issues and how to resolve them.

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Compound of Interest

Compound Name: BRL-44408 maleate

Cat. No.: B1667805

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BRL-44408 Maleate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **BRL-44408 maleate**. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key technical data to ensure successful preparation and use of this compound in your experiments.

Solubility Data

Properly dissolving **BRL-44408 maleate** is critical for accurate and reproducible experimental results. The following table summarizes the solubility of **BRL-44408 maleate** in various common solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	33.14 mg/mL	100 mM[1]	
DMSO	30 mg/mL[2][3][4]	90.53 mM[2][3]	May require sonication and warming. Use of fresh, non-hygroscopic DMSO is recommended.[2][3]
PBS (pH 7.2)	10 mg/mL[4]	~30.18 mM	Suitable for in vivo experiments.
DMF	30 mg/mL[4]	~90.53 mM	

Molecular Weight: 331.37 g/mol [2]

Experimental Protocols

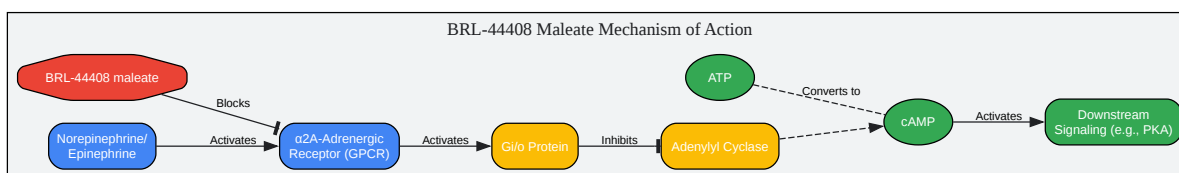
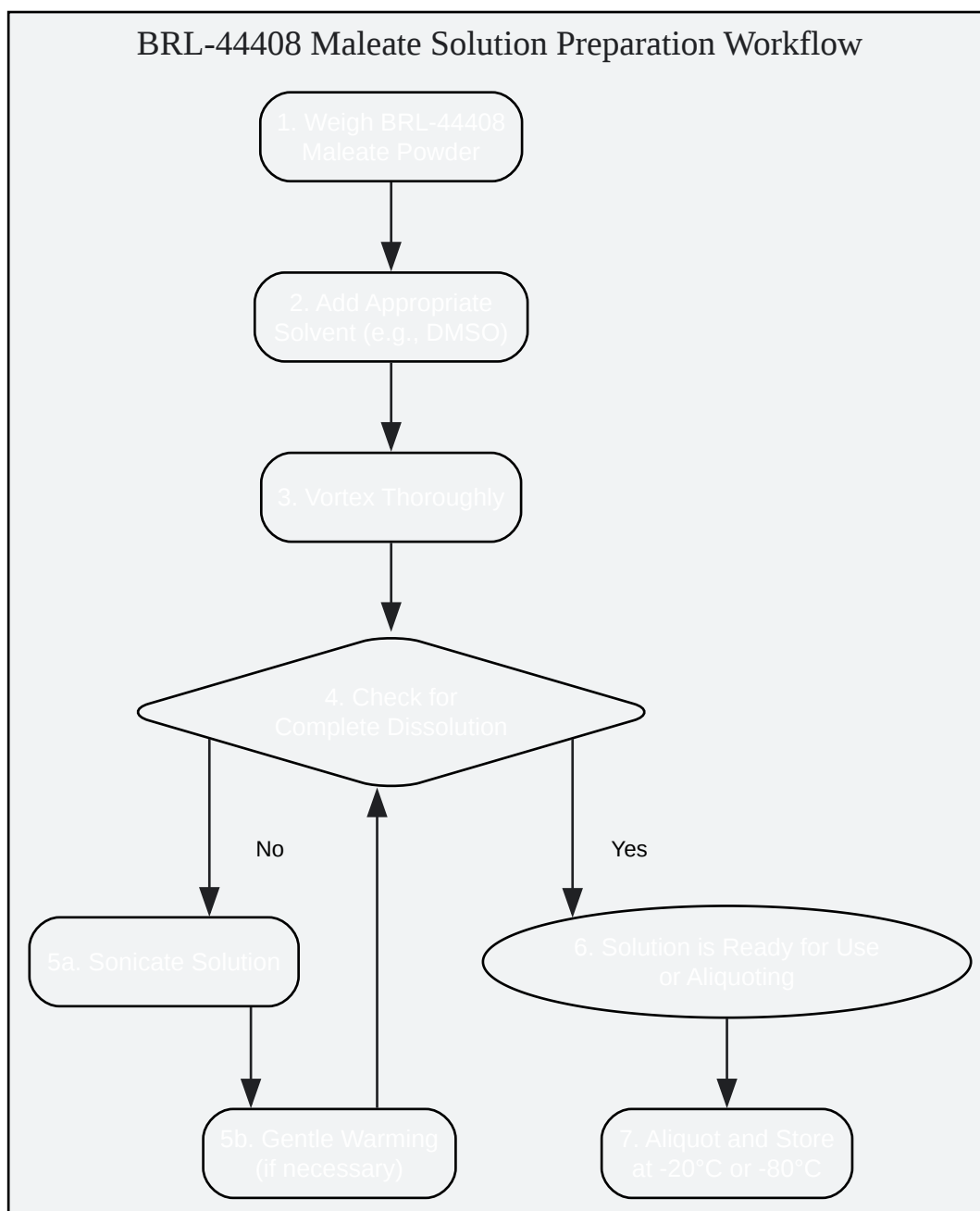
Adhering to a standardized protocol for preparing **BRL-44408 maleate** solutions is essential for consistency.

Protocol for Preparing a Stock Solution in DMSO

- Preparation: Before starting, ensure you have fresh, anhydrous DMSO, as hygroscopic DMSO can significantly impede solubility.[2][3]
- Weighing: Carefully weigh the desired amount of **BRL-44408 maleate** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of DMSO to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add 0.3018 mL of DMSO to 1 mg of **BRL-44408 maleate**. [2]
- Dissolution: If the compound does not dissolve immediately, sonicate the solution for 10-15 minutes. Gentle warming (e.g., in a 37°C water bath) can also be applied.[2][3]

- Storage: Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to six months.^[2]

Experimental Workflow for Solution Preparation



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References

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